

# Application Notes and Protocols: Preparation of LY2874455 Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

### Introduction

LY2874455 is a potent and selective small-molecule inhibitor of the Fibroblast Growth Factor Receptor (FGFR) family of receptor tyrosine kinases.[1][2] It demonstrates inhibitory activity against FGFR1, FGFR2, FGFR3, and FGFR4 with IC50 values in the low nanomolar range (2.8 nM, 2.6 nM, 6.4 nM, and 6.0 nM, respectively).[3][4] The compound also inhibits VEGFR2 with an IC50 of 7 nM.[3] By blocking the FGFR signaling pathway, LY2874455 can inhibit downstream signaling, including the phosphorylation of FRS2 and Erk, thereby impeding tumor cell proliferation and angiogenesis.[4][5] Due to its oral bioavailability and broad-spectrum antitumor activity in various xenograft models, LY2874455 is a valuable tool for cancer research.[2][5][6] Proper preparation of a stock solution is the first critical step for ensuring accurate and reproducible results in downstream in vitro and in vivo experiments. This document provides a detailed protocol for preparing a stock solution of LY2874455 using dimethyl sulfoxide (DMSO) as the solvent.

## **Physicochemical Properties and Solubility**

A summary of the key properties of **LY2874455** is presented in the table below. This data is essential for accurate stock solution preparation.



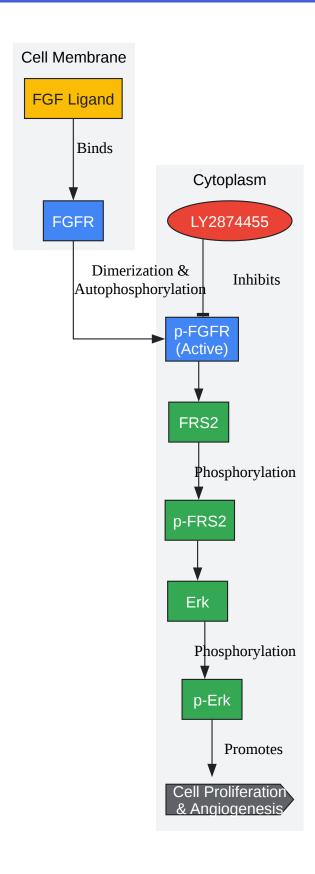
Property	Value	Source
Molecular Formula	C21H19Cl2N5O2	[2][7]
Molecular Weight	444.31 g/mol	[1][3][4]
Appearance	Solid, Off-white to pink	[4]
Purity	>98%	[1][7]
Solubility in DMSO	≥ 44.4 mg/mL; up to 88 mg/mL (198.05 mM)	[3][5]

Note: The solubility of **LY2874455** can be significantly impacted by hygroscopic DMSO; it is crucial to use fresh, anhydrous DMSO for best results.[3][4]

## **Signaling Pathway of LY2874455**

**LY2874455** exerts its biological effect by inhibiting the autophosphorylation of FGFRs upon ligand binding. This action blocks the downstream signal transduction cascade, which is critical for cell proliferation and survival in FGFR-dependent cancers.





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Caption: FGFR signaling pathway and the inhibitory action of LY2874455.



## Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of LY2874455 in DMSO.

## **Materials and Equipment**

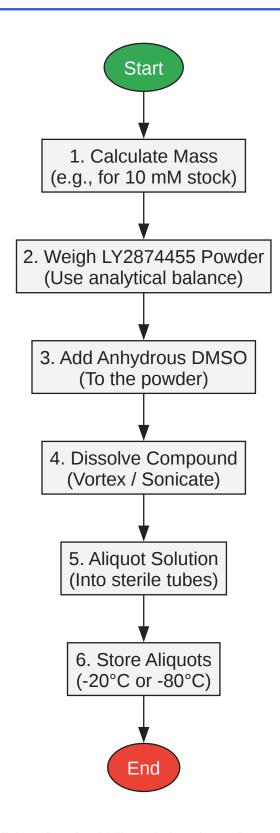
- LY2874455 powder (purity >98%)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes (1.5 mL or 2.0 mL, sterile)
- · Pipettes and sterile filter tips
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

### **Safety Precautions**

- Work in a well-ventilated area or a chemical fume hood.
- DMSO is a powerful solvent that can facilitate the absorption of substances through the skin.
  Avoid direct contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for LY2874455 before handling.

## **Stock Solution Preparation Workflow**





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Caption: Workflow for preparing LY2874455 stock solution in DMSO.

## **Step-by-Step Procedure**



#### Step 1: Calculate the Required Mass of LY2874455

Use the following formula to determine the mass of **LY2874455** required to achieve the desired concentration and volume.

Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)

Example Calculation for 1 mL of a 10 mM stock solution:

- Concentration = 10 mM = 0.010 mol/L
- Volume = 1 mL = 0.001 L
- Molecular Weight = 444.31 g/mol
- Mass (mg) = (0.010 mol/L) x (0.001 L) x (444.31 g/mol) x (1000 mg/g) = 4.4431 mg

Step 2: Weighing the Compound

- Place a sterile microcentrifuge tube on the analytical balance and tare it.
- Carefully weigh out the calculated mass (e.g., 4.44 mg) of LY2874455 powder directly into the tube.

#### Step 3: Dissolving the Compound

- Using a calibrated pipette, add the calculated volume of fresh, anhydrous DMSO (e.g., 1 mL for a 10 mM solution) to the microcentrifuge tube containing the LY2874455 powder.
- Close the tube tightly and vortex the solution for 1-2 minutes until the powder is completely dissolved.
- Visually inspect the solution against a light source to ensure there are no visible particulates.
- If dissolution is slow, warm the tube to 37°C and/or place it in an ultrasonic bath for short intervals until the solution is clear.[5]

#### Step 4: Storage of the Stock Solution



- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.
- Label each aliquot clearly with the compound name, concentration, date, and solvent.
- Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[4]

When ready to use, thaw a single aliquot at room temperature and dilute it to the desired working concentration in the appropriate cell culture medium or experimental buffer. Note that high concentrations of DMSO can be toxic to cells; ensure the final concentration of DMSO in your assay is typically below 0.1-0.5%.

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